

Physical properties of 2-(Methylthio)thiazole (boiling point, melting point, solubility).

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Compound of Interest

Compound Name: 2-(Methylthio)thiazole

Cat. No.: B1586565

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An In-depth Technical Guide to the Physical Properties of 2-(Methylthio)thiazole

This guide provides a comprehensive overview of the key physical properties of **2-(Methylthio)thiazole**, a heterocyclic compound of significant interest in the fields of agrochemicals, flavor and fragrance, and pharmaceutical development.^[1] As a crucial intermediate and building block, a thorough understanding of its physical characteristics is paramount for researchers, scientists, and drug development professionals to ensure purity, optimize reaction conditions, and develop stable formulations.^{[1][2]} This document will delve into the boiling point, melting point, and solubility of **2-(Methylthio)thiazole**, presenting both established data and the experimental methodologies for their determination.

Core Physical Properties of 2-(Methylthio)thiazole

A summary of the key physical properties of **2-(Methylthio)thiazole** is presented below. It is important to note that slight variations in these values can be found across different sources, which can be attributed to differences in experimental conditions and sample purity.

Physical Property	Reported Value(s)
Boiling Point	199 - 201 °C[3], 205-207 °C[4][5], 212-213 °C (est.)[6], 62 °C at 26 mmHg[1]
Melting Point	-15 °C[3], 132 °C[4][5]
Solubility	Insoluble in water[3], Soluble in alcohol and many organic solvents like ether[3][6]
Appearance	Colorless to pale yellow or light orange clear liquid[1][3][6]
Density	1.271 g/mL at 25 °C[4], 1.27 g/cm ³ [3], 1.28[1]
Refractive Index	n ₂₀ /D 1.6080[4], n ₂₀ /D 1.61[1]

In-Depth Analysis of Physical Properties

Boiling Point

The boiling point is a fundamental physical property that indicates the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. For **2-**

(Methylthio)thiazole, a range of boiling points has been reported, which is a critical consideration for purification techniques such as distillation.[7] The variation in reported atmospheric boiling points (from 199 °C to 213 °C) may stem from minor impurities in the samples or slight differences in atmospheric pressure during measurement.[3][4][5][6] The significantly lower boiling point of 62 °C reported at a reduced pressure of 26 mmHg underscores the compound's suitability for vacuum distillation, a technique often employed to purify thermally sensitive compounds.[1]

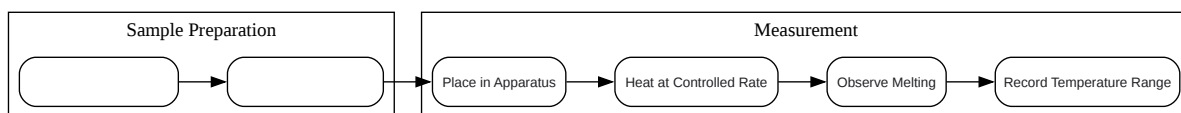
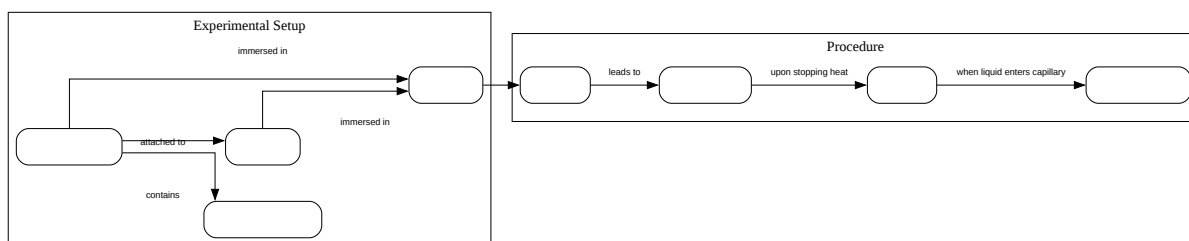
The capillary method is a common and effective technique for determining the boiling point of a liquid sample.[8][9] This method relies on observing the temperature at which the vapor pressure of the liquid equals the external pressure.

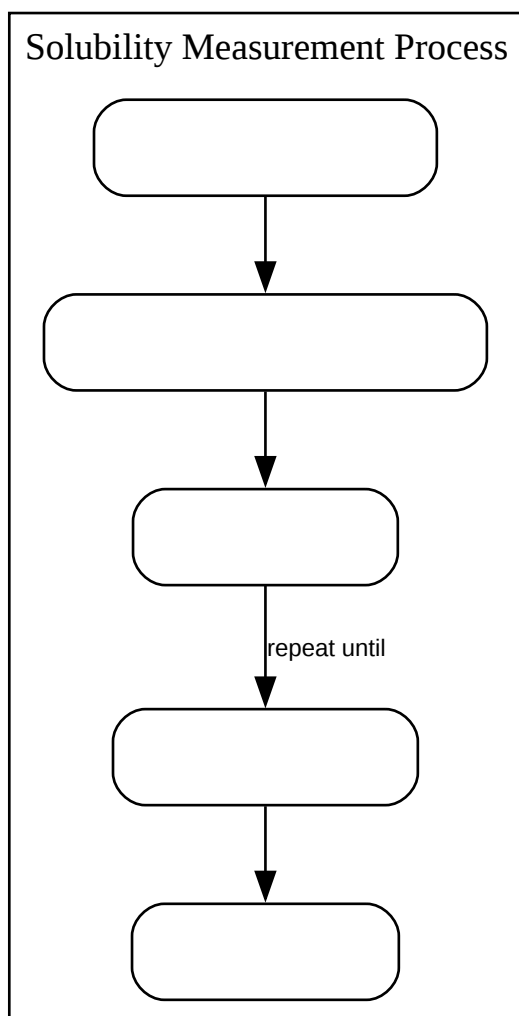
Protocol:

- A small amount of the **2-(Methylthio)thiazole** sample is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer and heated in a controlled manner, often using a heating block or an oil bath.
- As the temperature rises, the air trapped in the capillary tube will be expelled, and then the vapor of the sample will fill the capillary. A stream of bubbles will be observed emerging from the open end of the capillary tube.[9]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. At this point, the vapor pressure inside the capillary is equal to the external atmospheric pressure.[8]

Causality in Experimental Design: The slow and controlled heating and cooling are crucial for obtaining an accurate boiling point range. Rapid heating can lead to superheating and an erroneously high boiling point, while rapid cooling can cause the liquid to be drawn into the capillary prematurely. The use of a stirring mechanism in the heating bath ensures a uniform temperature distribution.





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